

Physicochemical Properties of Acetamide-2,2,2-d3

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Compound Focus: Acetamide-2,2,2-d3

CAS No.: 23724-60-9

Cat. No.: S3332558

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The table below consolidates key technical data for **Acetamide-2,2,2-d3** (CAS No. 23724-60-9) from the search results [1] [2] [3].

Property	Value / Description
Molecular Formula	$C_2H_2D_3NO$ [1] [2]
Molecular Weight	62.09 g/mol [1] [2] [4]
CAS Number	23724-60-9 [1] [2] [4]
IUPAC Name	2,2,2-trideuterioacetamide [1] [3]
Purity	≥98% [1] (Chemical Purity); 98% (Isotopic Purity, not 99%) [4]
Melting Point	78-80°C [1]
Boiling Point	221.1 ± 0.0 °C at 760 mmHg [1]
Storage (Powder)	-20°C for 3 years or 4°C for 2 years [1] [2]

Property	Value / Description
Storage (Solution)	-80°C for 6 months or -20°C for 1 month [1] [2]
Appearance	Solid; White to off-white [1] [2]
SMILES	<chem>O=C(N)C([2H])([2H])[2H]</chem> [2] [3]
Log P	-1.23 [1]
Application Notes	Used in infrared spectral studies, deuterium exchange reactions, and as an isotopic tracer or internal standard for quantitative analysis by NMR, GC-MS, or LC-MS [2] [3].

Experimental Workflow and Handling

While detailed protocols for specific experiments were not found, the available data offers guidance on handling and general use.

Sample Preparation and Solubility

The compound has low water solubility, and several formulation suggestions are available for *in vivo* studies [1]. A common starting point is to dissolve the powder in DMSO to create a stock solution (e.g., 5-20 mM), which can then be aliquoted and stored at -20°C or -80°C to avoid repeated freeze-thaw cycles [1].

- **Injection Formulations:** For animal studies, the DMSO stock solution can be further diluted. One example formulation is DMSO:PEG300:Tween 80:Saline = 10:40:5:45 [1].
- **Oral Formulations:** For oral administration, the compound can be suspended in a 0.5% carboxymethylcellulose sodium (CMC Na) solution [1].

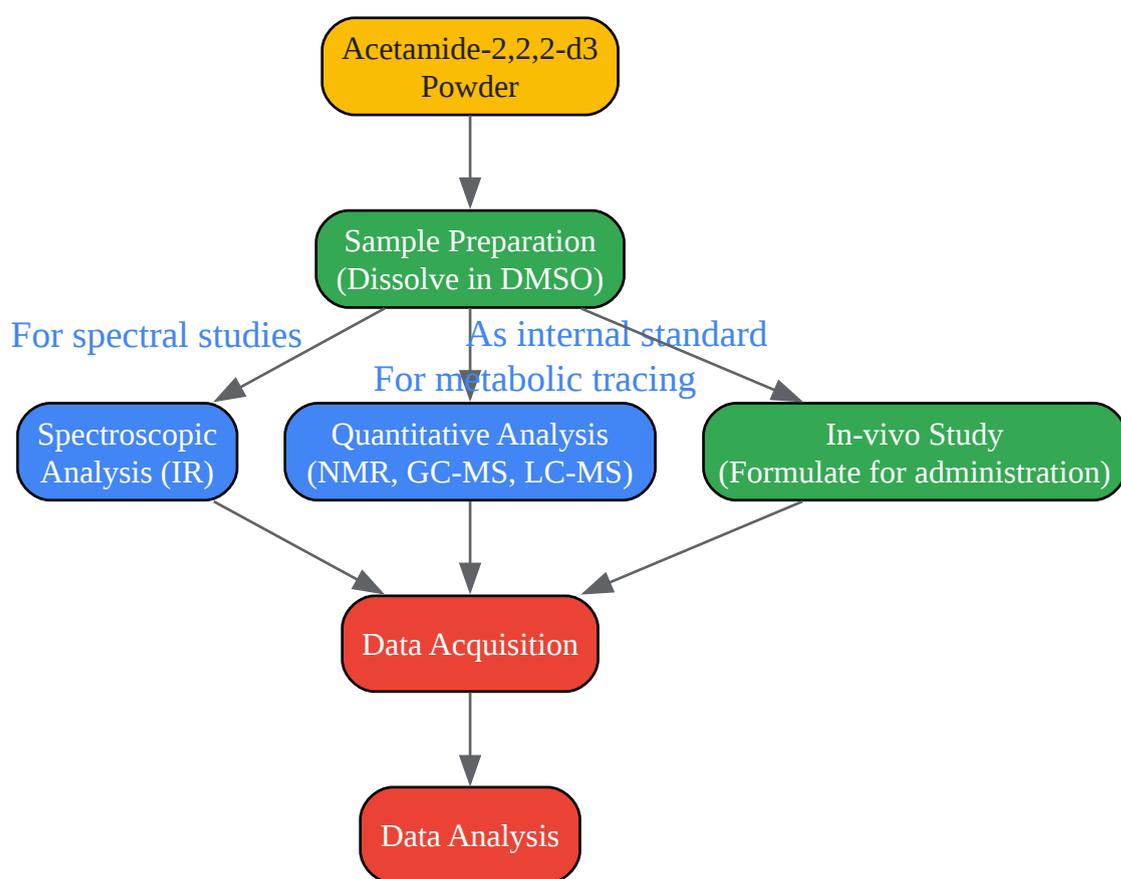
General Applications

The primary research applications identified are:

- **Spectroscopic Studies:** Investigating the normal vibrations of acetamide and its deuterated analogs using infrared (IR) spectroscopy [3].
- **Quantitative Tracer:** Acting as a stable isotope-labeled internal standard for quantitative analysis in NMR spectroscopy, Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Mass Spectrometry (LC-MS) [1] [2].

DOT Diagram: Experimental Workflow

Based on the general applications and handling information, here is a proposed workflow for using **Acetamide-2,2,2-d3** in a research setting, described using DOT language.



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This diagram outlines the primary research pathways for **Acetamide-2,2,2-d3**, from sample preparation to data analysis.

Important Gaps and Further Research

Based on the search results, your core requirements are only partially met.

- **Isotopic Purity:** The specific isotopic purity you requested (**99 atom % D**) was **not found**. One supplier explicitly lists the purity as 98% [4]. You will need to contact specialized stable isotope suppliers directly to inquire about the availability of higher purity grades.
- **Detailed Protocols:** The search results lack the **detailed methodologies for key experiments** you required, such as specific procedures for IR spectral studies or the exact setup for using it as an internal standard in MS.
- **Pathway Diagrams:** As no signaling pathways were described in the context of this compound, creating such diagrams is not possible with the current information.

To complete your in-depth technical guide, I suggest you:

- **Consult Analytical Journals:** Look for detailed protocols in scientific publications on deuterium exchange reactions or quantitative bioanalysis.
- **Supplier Documentation:** Request the Certificate of Analysis (CoA) and Material Safety Data Sheet (MSDS) from manufacturers, as these documents contain lot-specific data on isotopic enrichment and purity [4].
- **Specialized Databases:** Use platforms like PubMed and Google Scholar to find primary research articles that have used this specific compound.

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References

1. Acetamide-2,2,2-d3 (trideuteroacetamide) [invivochem.com]
2. Acetamide-2,2,2-d3 (trideuteroacetamide) | Stable Isotope [medchemexpress.com]
3. Acetamide-2,2,2-d3 | CAS No. 23724-60-9 [clearsynth.com]
4. ACETAMIDE (2,2,2-D3, 98%) [eurisotop.com]

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